

Essential Safety and Disposal Procedures for NTRC 0066-0

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Compound of Interest

Compound Name: NTRC 0066-0

Cat. No.: B609676

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For laboratory personnel handling **NTRC 0066-0**, a selective threonine tyrosine kinase (TTK) inhibitor, adherence to strict safety and disposal protocols is paramount to ensure personal safety and environmental protection. This document provides essential guidance on the proper handling, storage, and disposal of this compound.

Key Safety and Hazard Information

NTRC 0066-0 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. All personnel must be familiar with the following safety data.

Hazard Classification	GHS Code	Precautionary Statement
Acute toxicity, Oral (Category 4)	H302	Harmful if swallowed.[1]
Acute aquatic toxicity (Category 1)	H400	Very toxic to aquatic life.[1]
Chronic aquatic toxicity (Category 1)	H410	Very toxic to aquatic life with long lasting effects.[1]

Proper Disposal Protocol

The primary directive for the disposal of **NTRC 0066-0** is to prevent its release into the environment[1]. All waste containing this compound must be treated as hazardous and

disposed of through an approved waste disposal plant^[1].

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect all waste materials, including unused product, contaminated consumables (e.g., pipette tips, gloves, vials), and cleaning materials, in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical and is kept tightly sealed when not in use.
- Labeling:
 - The waste container must be labeled in accordance with local, state, and federal regulations for hazardous chemical waste. The label should clearly identify the contents as "Hazardous Waste: **NTRC 0066-0**".
- Storage of Waste:
 - Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and strong oxidizing/reducing agents^[1].
 - The storage area should be secure and have secondary containment to prevent environmental release in case of a leak.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
 - Provide the waste manifest with all necessary information about the chemical.

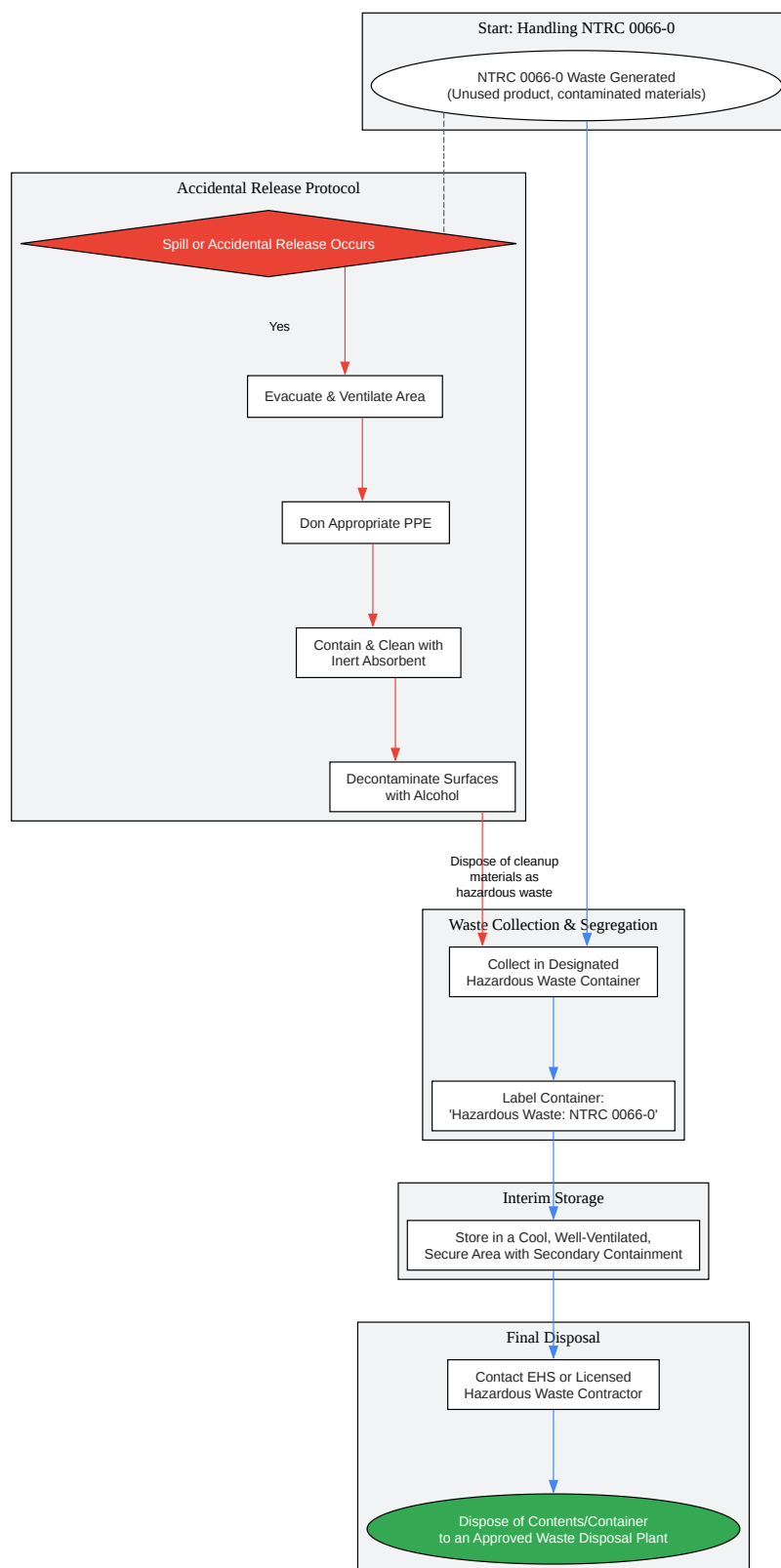
Accidental Release Measures

In the event of a spill or accidental release, the following procedures should be followed immediately:

- Evacuate and Ventilate: Evacuate personnel from the immediate area and ensure adequate ventilation[1].
- Personal Protective Equipment (PPE): Before attempting to clean the spill, don appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. For larger spills or where dust may be generated, respiratory protection may be necessary[1].
- Containment and Cleanup:
 - For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or universal binders[1].
 - For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with alcohol[1].
- Disposal of Cleanup Materials: All contaminated cleaning materials must be collected and disposed of as hazardous waste, following the procedures outlined above[1].

Logical Workflow for NTRC 0066-0 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **NTRC 0066-0**.



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Caption: Workflow for the routine and emergency disposal of **NTRC 0066-0**.

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References

- 1. NTRC 00660|1817791-73-3|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for NTRC 0066-0]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609676#ntrc-0066-0-proper-disposal-procedures]

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